

Essential Safety and Operational Guide for Handling Adenosine 3'-phosphate 5'-phosphosulfate

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Compound of Interest

Compound Name: Adenosine 3'-phosphate 5'-phosphosulfate

Cat. No.: B15575913

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This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **Adenosine 3'-phosphate 5'-phosphosulfate** (PAPS). Adherence to these procedures is critical for ensuring laboratory safety and maintaining the integrity of your research.

Understanding the Hazard Profile

Adenosine 3'-phosphate 5'-phosphosulfate is commercially available in different salt forms, primarily as a lithium salt hydrate and a tetralithium salt. It is crucial to recognize that the hazard classification can vary between these forms. While the tetralithium salt has been reported by some suppliers as not being a hazardous substance, the lithium salt hydrate is classified as an irritant.

Prudent Practice: Due to the potential for irritation and the presence of conflicting information, it is recommended to handle all forms of **Adenosine 3'-phosphate 5'-phosphosulfate** with a consistent and high level of precaution, assuming the more stringent hazard classification.

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is mandatory for all personnel handling this compound. The following table summarizes the required PPE for various

laboratory operations involving **Adenosine 3'-phosphate 5'-phosphosulfate**.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting (Solid)	Chemical splash goggles	Chemical-resistant nitrile gloves (double-gloving recommended)	Laboratory coat	N95 or higher-rated respirator
Solution Preparation and Handling	Chemical splash goggles	Chemical-resistant nitrile gloves	Laboratory coat	Not generally required if handled in a certified chemical fume hood
Experimental Procedures	Chemical splash goggles	Chemical-resistant nitrile gloves	Laboratory coat	Not generally required if handled in a certified chemical fume hood
Spill Cleanup (Solid)	Chemical splash goggles	Heavy-duty, chemical-resistant gloves	Chemical-resistant apron over a laboratory coat	N95 or higher-rated respirator
Spill Cleanup (Liquid)	Chemical splash goggles and face shield	Heavy-duty, chemical-resistant gloves	Chemical-resistant apron over a laboratory coat	Use appropriate respiratory protection based on the solvent and spill size.

Note: Always inspect gloves for any signs of degradation or puncture before use.

Quantitative Data and Physical Properties

Property	Value
Molecular Formula (Free Acid)	C ₁₀ H ₁₅ N ₅ O ₁₃ P ₂ S
Molecular Weight (Free Acid)	507.26 g/mol
Appearance	White to off-white powder
Solubility	Soluble in water (50 mg/ml)[1]
Storage Temperature	-70°C[1]
Stability	Rapid decomposition occurs at room temperature. Shipped on dry ice to minimize degradation.
Hazard Classifications (Lithium Salt Hydrate)	Eye Irritant 2, Skin Irritant 2, STOT SE 3 (Specific Target Organ Toxicity - Single Exposure, Respiratory System)
Precautionary Statements (Lithium Salt Hydrate)	P261, P264, P271, P280, P302 + P352, P305 + P351 + P338

STOT SE 3: May cause respiratory irritation.

Experimental Protocols: Handling and Preparation of Solutions

The following is a generalized protocol for the preparation of **Adenosine 3'-phosphate 5'-phosphosulfate** solutions. Always refer to your specific experimental requirements.

Objective: To prepare a stock solution of PAPS for use in enzymatic assays.

Materials:

- **Adenosine 3'-phosphate 5'-phosphosulfate** (stored at -70°C)
- Nuclease-free water or appropriate buffer (e.g., pH 8.0)
- Calibrated pipettes and sterile, nuclease-free pipette tips

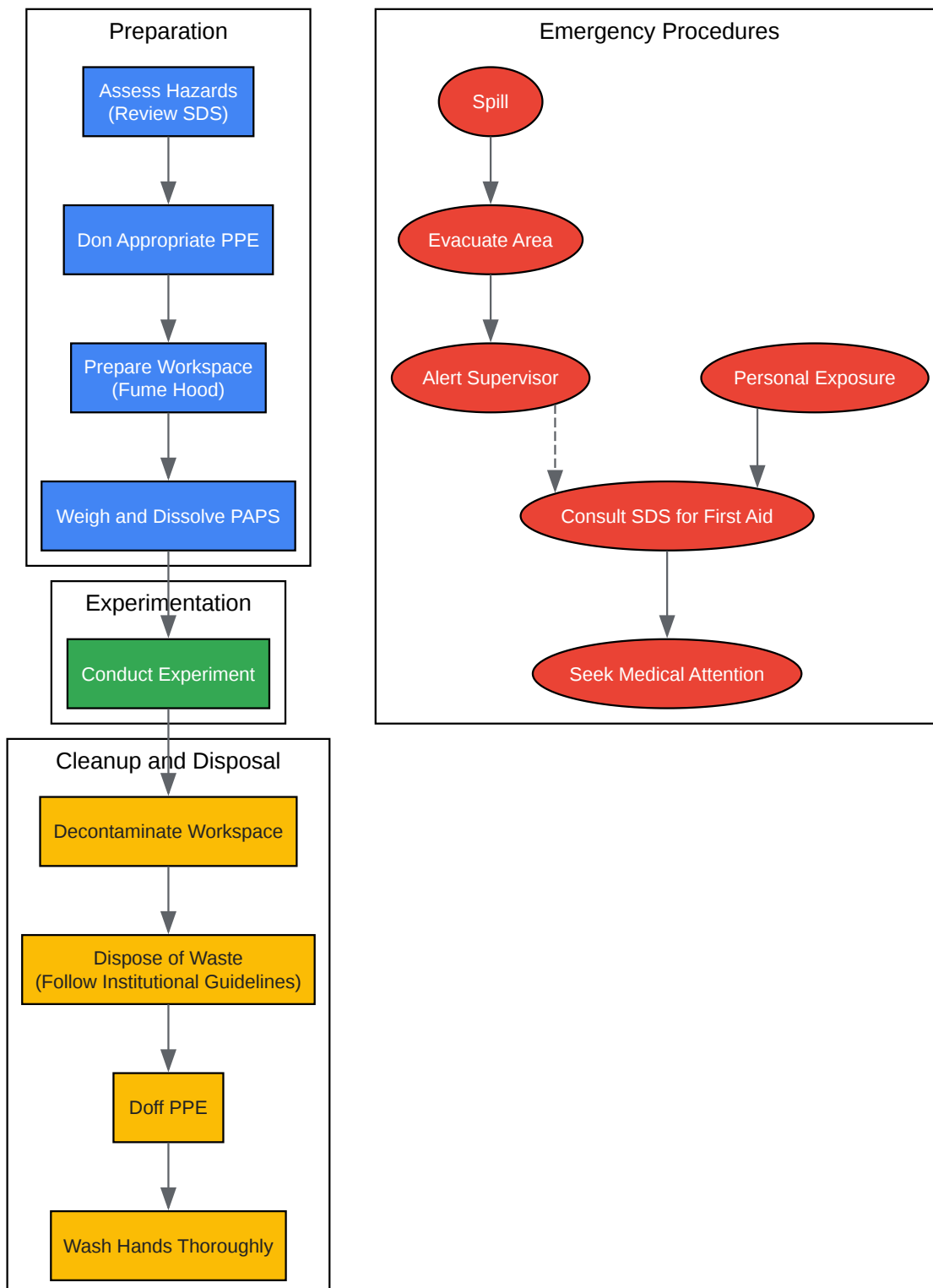
- Sterile microcentrifuge tubes
- Vortex mixer
- Ice bucket

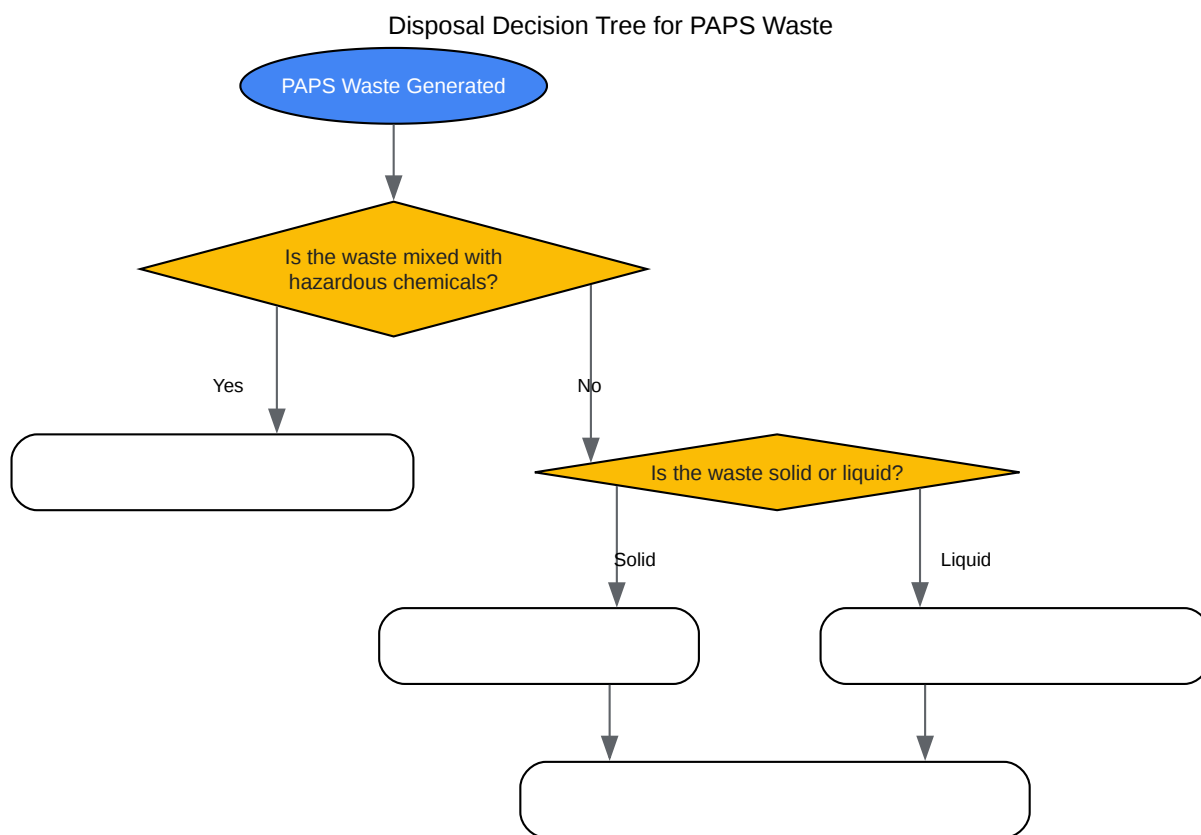
Procedure:

- Pre-cooling: Pre-cool all solutions, tubes, and pipette tips on ice.
- Equilibration: Allow the vial of PAPS to equilibrate to room temperature in a desiccator before opening to prevent condensation.
- Weighing: If starting from a solid, weigh the required amount of PAPS in a fume hood or other ventilated enclosure to avoid inhalation of any dust.
- Dissolution: Reconstitute the solid PAPS in the desired volume of nuclease-free water or buffer to achieve the final concentration. It is soluble in water at 50 mg/ml.[\[1\]](#)
- Mixing: Gently vortex the solution until the solid is completely dissolved. Avoid vigorous shaking to prevent denaturation.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Storage: Store the aliquots at -70°C.[\[1\]](#) It is recommended to prepare solutions fresh before use whenever possible.[\[1\]](#)

Signaling Pathway and Experimental Workflow Diagrams

Safe Handling and Emergency Protocol for PAPS





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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
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